

Application Notes and Protocols for AP1510-Based Functional Assays

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Compound of Interest

Compound Name: AP1510

Cat. No.: B1192164

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Introduction

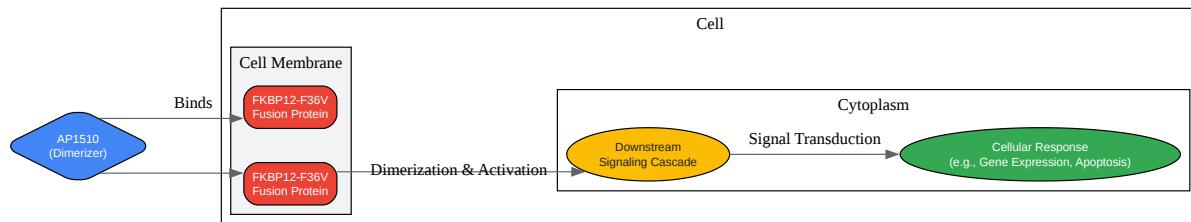
Chemically Induced Dimerization (CID) is a powerful technology that allows for the conditional control of protein-protein interactions in living cells. The **AP1510** system is a widely utilized CID tool based on the synthetic, cell-permeable small molecule **AP1510**. This dimerizer induces the homodimerization of fusion proteins containing a mutated FKBP12 domain (FKBP12-F36V). By fusing the FKBP12-F36V domain to proteins of interest, researchers can control their dimerization and subsequent activation of downstream signaling pathways in a rapid, reversible, and dose-dependent manner. This technology has broad applications in basic research and drug discovery, enabling the study of signaling pathways, validation of drug targets, and engineering of therapeutic cells.

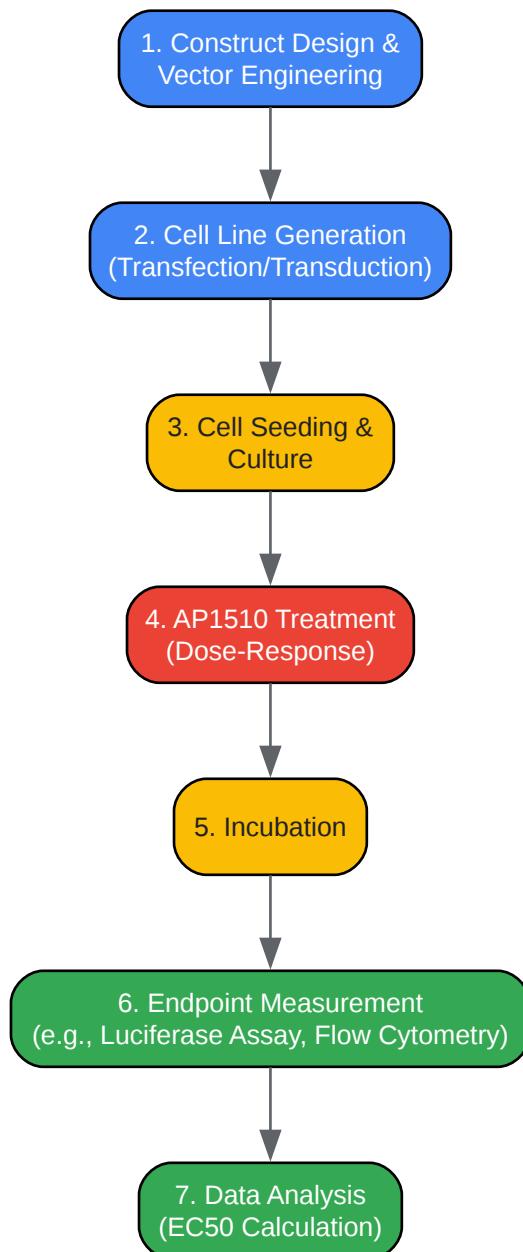
These application notes provide a detailed, step-by-step guide for performing **AP1510**-based functional assays, including the engineering of expression vectors, cell line generation, assay execution, and data analysis.

Signaling Pathway and Experimental Workflow

The fundamental principle of the **AP1510**-based functional assay involves the ligand-induced dimerization of a target protein, which is engineered to include the FKBP12-F36V domain. Upon addition of **AP1510**, two molecules of the fusion protein are brought into close proximity, mimicking the natural process of ligand-induced receptor dimerization and activation. This

dimerization can trigger a variety of downstream signaling events, depending on the nature of the fused protein of interest.





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